

4-Chloro-2,3-dihydroxybenzoic acid as a chemical intermediate

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Compound of Interest

Compound Name: 4-Chloro-2,3-dihydroxybenzoic acid

CAS No.: 27864-01-3

Cat. No.: B2965640

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An In-Depth Guide to **4-Chloro-2,3-dihydroxybenzoic Acid** as a Chemical Intermediate

Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for researchers, medicinal chemists, and drug development professionals on the strategic use of **4-Chloro-2,3-dihydroxybenzoic acid** as a versatile chemical intermediate. Moving beyond a simple datasheet, this guide delves into the compound's core properties, offers a plausible synthetic strategy, and presents detailed protocols for its application in synthesizing novel molecular entities.

Core Concepts: Understanding the Intermediate

4-Chloro-2,3-dihydroxybenzoic acid is a polysubstituted aromatic compound belonging to the dihydroxybenzoic acid (DHBA) family. Its structure is characterized by a benzoic acid core functionalized with a chlorine atom and two adjacent hydroxyl (catechol) groups. This specific arrangement of functional groups imparts a unique reactivity profile, making it a valuable building block in organic synthesis.

- **Carboxylic Acid Group (-COOH):** Serves as a primary handle for forming amides, esters, and other acyl derivatives. Its acidity can be modulated for various reaction conditions.
- **Catechol Moiety (1,2-dihydroxybenzene):** This feature is crucial. It can act as a potent bidentate ligand for metal chelation, a key property in the design of certain therapeutic agents.^[1] The hydroxyl groups are also nucleophilic and can be alkylated or acylated, offering further points for molecular elaboration.
- **Chlorine Atom (-Cl):** As an electron-withdrawing group, it influences the acidity of the carboxylic acid and the reactivity of the aromatic ring. It also provides a potential site for more advanced cross-coupling reactions.

The strategic placement of these groups allows for regioselective reactions, enabling chemists to build molecular complexity in a controlled manner.

Physicochemical & Safety Data

A thorough understanding of the physical properties and safety profile is paramount before any experimental work. The data below has been consolidated from authoritative sources.

Property	Value	Source
IUPAC Name	4-chloro-2,3-dihydroxybenzoic acid	^[2]
CAS Number	27864-01-3	^[2]
Molecular Formula	C ₇ H ₅ ClO ₄	^[2]
Molecular Weight	188.57 g/mol	^[2]
Melting Point	225-226 °C	^[2]
Physical Form	Powder	^[2]
InChI Key	CHFPLDURVJAORT-UHFFFAOYSA-N	^[2]

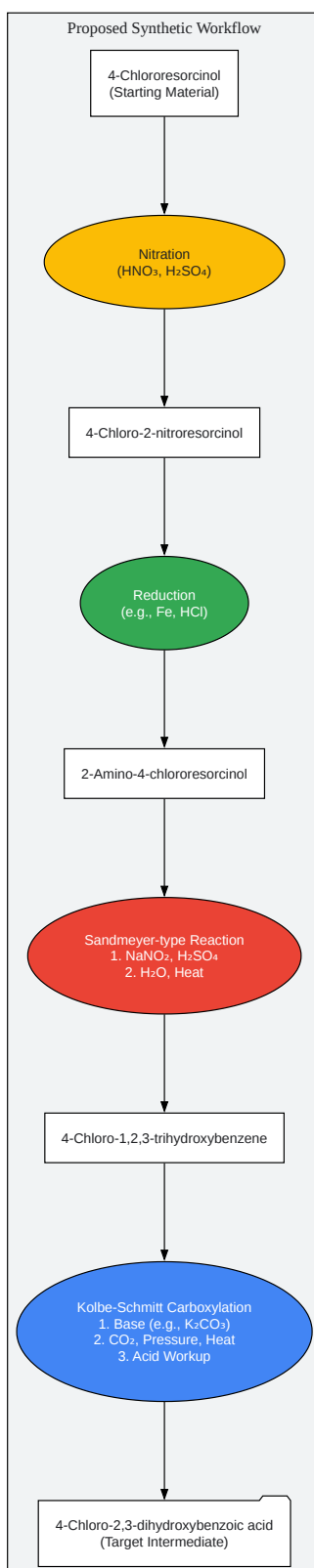
Safety Profile:

Hazard Class	Statement	GHS Code
Skin Irritation	Causes skin irritation	H315[2]
Eye Irritation	Causes serious eye irritation	H319[2]
Respiratory Irritation	May cause respiratory irritation	H335[2]

Primary Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2][3] Always consult the full Safety Data Sheet (SDS) before handling.[2][3][4][5][6]

Synthesis Strategy: A Plausible Approach

While numerous synthetic routes to substituted hydroxybenzoic acids exist, a practical approach to **4-Chloro-2,3-dihydroxybenzoic acid** can be envisioned starting from a commercially available precursor. The following workflow illustrates a logical, multi-step synthesis.



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Caption: A plausible synthetic workflow for **4-Chloro-2,3-dihydroxybenzoic acid**.

Causality Behind the Synthetic Design:

- **Nitration:** Introducing a nitro group is a standard method for installing an amine precursor. The directing effects of the two hydroxyl groups on 4-chlororesorcinol would favor nitration at the C2 position.
- **Reduction:** The nitro group is reliably reduced to an amine using methods like catalytic hydrogenation or, more classically, iron powder in acidic conditions. This amine is the key to introducing the third hydroxyl group.
- **Diazotization and Hydrolysis:** The Sandmeyer reaction is a cornerstone of aromatic synthesis. The primary aromatic amine is converted to a diazonium salt, which is an excellent leaving group. Subsequent heating in aqueous acid replaces it with a hydroxyl group, completing the tri-substituted phenol intermediate.
- **Carboxylation:** The Kolbe-Schmitt reaction is a well-established industrial process for synthesizing hydroxybenzoic acids.^[7] By forming the phenoxide salt and reacting it with carbon dioxide under pressure, the carboxylic acid group is introduced, yielding the final product.

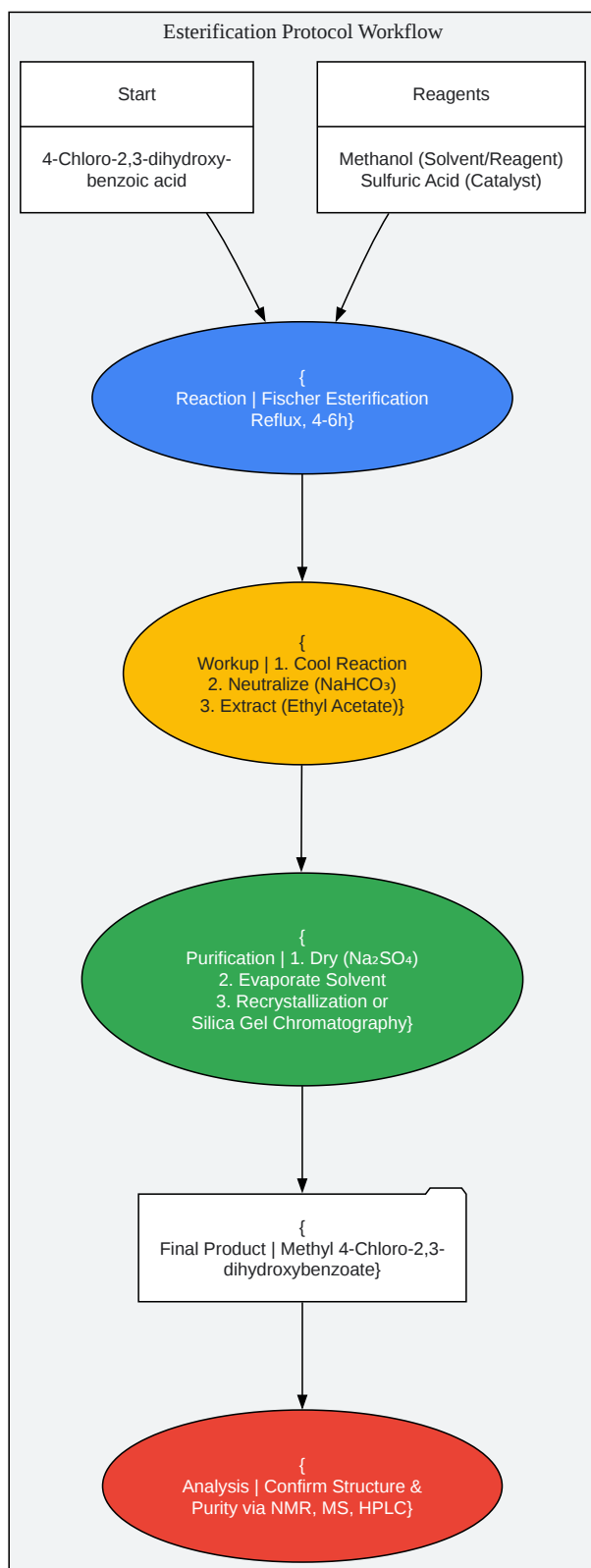
Application Notes & Experimental Protocols

The utility of **4-Chloro-2,3-dihydroxybenzoic acid** lies in its ability to serve as a scaffold for more complex molecules, particularly in drug discovery. Dihydroxybenzoic acid derivatives have been investigated for a range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.^{[8][9]} The catechol moiety is a known structural alert for iron chelation, a therapeutic strategy for certain disorders.^[1]

The following protocol details the synthesis of a novel ester derivative, a common initial step in creating a library of compounds for biological screening.

Protocol: Synthesis of Methyl 4-Chloro-2,3-dihydroxybenzoate

This protocol describes a standard esterification procedure. The rationale for this transformation is to protect the carboxylic acid or to create a less polar derivative for subsequent reactions or biological assays.



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Caption: Workflow for the synthesis of a methyl ester derivative.

A. Materials & Reagents

Reagent	Quantity	Moles (equiv.)	Purpose
4-Chloro-2,3-dihydroxybenzoic acid	1.00 g	5.30 mmol (1.0)	Starting Material
Methanol (Anhydrous)	25 mL	-	Reagent & Solvent
Sulfuric Acid (Concentrated)	0.2 mL	~3.7 mmol (0.7)	Catalyst
Saturated Sodium Bicarbonate (aq.)	~30 mL	-	Neutralization
Ethyl Acetate	~50 mL	-	Extraction Solvent
Brine	~20 mL	-	Washing
Anhydrous Sodium Sulfate	~5 g	-	Drying Agent

B. Step-by-Step Methodology

- **Reaction Setup:** To a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **4-Chloro-2,3-dihydroxybenzoic acid** (1.00 g).
- **Reagent Addition:** Add anhydrous methanol (25 mL) to the flask and stir to suspend the solid. Carefully and slowly, add concentrated sulfuric acid (0.2 mL) to the stirring suspension.
 - **Expert Insight:** The acid is added slowly as the dissolution is exothermic. Using anhydrous methanol is critical to push the equilibrium of the Fischer esterification towards the product.
- **Reaction:** Heat the mixture to reflux (approximately 65-70 °C) using a heating mantle. Maintain reflux with stirring for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a suitable solvent system (e.g., 30% Ethyl Acetate in Hexanes). The starting material is significantly more polar than the product ester.

- **Workup - Quenching:** After the reaction is complete (as indicated by TLC), allow the flask to cool to room temperature. Carefully pour the reaction mixture into a beaker containing ice (~50 g).
- **Workup - Neutralization:** Slowly add saturated sodium bicarbonate solution to the mixture until the effervescence ceases and the pH is neutral (~7-8). This step neutralizes the sulfuric acid catalyst and any remaining carboxylic acid.
- **Workup - Extraction:** Transfer the aqueous mixture to a separatory funnel and extract with ethyl acetate (2 x 25 mL). Combine the organic layers.
 - **Expert Insight:** The catechol moiety can make the product somewhat water-soluble. A third extraction may be necessary if the yield is low.
- **Workup - Washing:** Wash the combined organic layer with brine (1 x 20 mL) to remove residual water and inorganic salts.
- **Purification - Drying & Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification - Final Step:** The crude ester can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by flash column chromatography on silica gel.^[10]
- **Characterization:** Confirm the identity and purity of the final product using analytical techniques such as ¹H NMR, ¹³C NMR, Mass Spectrometry, and HPLC.

This protocol serves as a template. The hydroxyl groups of the catechol are also susceptible to acylation under different conditions (e.g., using acetic anhydride and pyridine). By carefully selecting reagents, chemists can selectively functionalize different parts of the **4-Chloro-2,3-dihydroxybenzoic acid** scaffold.

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